

Dicyclohexyl Carbonate: A Technical Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicyclohexyl carbonate*

Cat. No.: *B057173*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Dicyclohexyl carbonate** (CAS No. 4427-97-8) is a carbonate ester utilized in various chemical syntheses. This technical guide provides a comprehensive overview of its safety profile and essential handling precautions to ensure its safe use in research and development settings. While some sources indicate a low toxicity profile, specific quantitative toxicological data is limited, underscoring the importance of prudent laboratory practices.^[1]

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is foundational to its safe handling. **Dicyclohexyl carbonate** is a white powder at room temperature.^[2] Key identifying and physical data are summarized below.

Property	Value	Source
CAS Number	4427-97-8	[1][2][3][4][5][6][7][8]
Molecular Formula	C ₁₃ H ₂₂ O ₃	[1][2][3][4][5]
Molecular Weight	226.31 g/mol	[3]
Appearance	White powder	[2]
Solubility	Good solubility in organic solvents; less soluble in water.	[1]
Boiling Point	340.2°C at 760 mmHg	[3]
Melting Point	43-44 °C	[3]

Hazard Identification and GHS Classification

Based on available information, **dicyclohexyl carbonate** is classified as a substance that warrants caution. The Globally Harmonized System (GHS) classification indicates a potential hazard upon ingestion.

GHS Classification	Information
Pictogram	
Signal Word	Warning
Hazard Statement	H302: Harmful if swallowed

Note: Comprehensive GHS classification data from major regulatory bodies is limited. The information presented is based on available supplier data. A conservative approach to handling is therefore recommended.

Toxicological Data

Detailed quantitative toxicological data for **dicyclohexyl carbonate** is not widely available in the public domain. While some sources describe it as having a "low toxicity profile," empirical

data to substantiate this is scarce.^[1] Researchers should handle this compound with the understanding that its toxicological properties have not been fully investigated.

Toxicity Endpoint	Value	Species	Route	Source
Acute Oral Toxicity	No data available	-	-	-
Acute Dermal Toxicity	No data available	-	-	-
Acute Inhalation Toxicity	No data available	-	-	-
Skin Corrosion/Irritation	No data available	-	-	-
Eye Damage/Irritation	No data available	-	-	-

Handling and Storage Precautions

Given the limited safety data, adherence to standard best practices for handling chemical reagents is critical. The following protocols are recommended for the safe handling and storage of **dicyclohexyl carbonate**.

Engineering Controls

Proper ventilation is key to minimizing exposure.

- Ventilation: Work in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.
- Safety Equipment: An eyewash station and safety shower should be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling **dicyclohexyl carbonate**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use.
- Skin and Body Protection: A laboratory coat should be worn. For larger quantities or when there is a risk of significant exposure, additional protective clothing may be necessary.

Hygiene Practices

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.
- Do not consume food or beverages in the laboratory.
- Remove contaminated clothing promptly and wash before reuse.

Storage

- Store in a tightly sealed container in a dry, cool, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

A clear and well-rehearsed emergency plan is essential for responding to accidental exposures or spills.

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
- If on Skin: Remove contaminated clothing. Wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.

- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.

Accidental Release Measures

- Small Spills: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains or waterways. Collect the material for disposal in accordance with local regulations.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols and Logical Relationships

Visualizing workflows and logical relationships can enhance safety awareness and procedural clarity.



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Caption: General workflow for the safe handling of **dicyclohexyl carbonate**.

Caption: Decision logic for first aid response to **dicyclohexyl carbonate** exposure.

Conclusion

While **dicyclohexyl carbonate** is not classified as a highly hazardous substance based on the limited available data, a thorough understanding and implementation of safety protocols are paramount. The absence of comprehensive toxicological data necessitates a cautious approach. Researchers, scientists, and drug development professionals must utilize appropriate engineering controls, wear the correct personal protective equipment, and be prepared for emergency situations to ensure a safe laboratory environment.

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